

N-Lactoyl-Leucine in Fed-Batch Bioprocesses: Application Notes & Protocols

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N-Lactoyl-Leucine

CAS No.: 210769-82-7

Cat. No.: S6901495

Get Quote

Application Summary: N-Lactoyl-Leucine (Lac-Leu) serves as a **highly soluble, bioavailable alternative** to traditional leucine in fed-batch processes for recombinant protein production using CHO cells. Its implementation addresses **solubility limitations** in concentrated feeds, enabling higher nutrient densities and improved monoclonal antibody (mAb) yields without compromising product quality [1] [2].

Key Experimental Data Summary

Parameter	Standard Leucine	N-Lactoyl-Leucine	Measurement Method	Reference
Solubility in Water	Low (precise value not stated)	>1000 g/kg	Evaporation and residual mass determination [1]	
Solubility in Concentrated Feed (approx.)	Limits total nutrient concentration to ~125 g/L	Enables total nutrient concentration of >265 g/L	Turbidity measurement (NTU) [1]	

Parameter	Standard Leucine	N-Lactoyl-Leucine	Measurement Method	Reference
Fed-Batch mAb Titer	Baseline (Control)	Comparable or improved	Protein A chromatography or similar [1]	
Critical Quality Attributes (CQAs)	Baseline (Control)	Comparable (e.g., charge variants, glycosylation)	Various (e.g., CE-SDS, LC-MS) [1]	
Mechanism of Action	Direct incorporation into metabolism	Intracellular cleavage to release leucine	Enzymatic assays & LC-MS [1]	

Detailed Experimental Protocols

Protocol 1: Preparation of N-Lactoyl-Leucine Feed Medium

This protocol describes the formulation of a highly concentrated feed medium using Lac-Leu sodium salt [1] [2].

- **Principle:** Replace leucine and isoleucine in the feed formulation with their N-lactoyl derivatives to achieve significantly higher total nutrient concentrations without precipitation [1].
- **Materials:**
 - Commercially available **N-Lactoyl-Leucine** sodium salt (e.g., synthesized per [1])
 - Basal feed powder (e.g., Cellvento 4Feed backbone, lacking Leu and Ile)
 - Purified Water (WFI quality)
 - NaOH solution (for pH adjustment)
 - Bioreactor-grade tubing and mixing vessels
- **Procedure:**
 - **Reconstitution:** Suspend the basal feed powder in WFI at a target concentration of 230 g/L to 265 g/L [1].
 - **Supplementation:** Add the required amounts of **N-Lactoyl-Leucine** and N-Lactoyl-Isoleucine sodium salts to the solution.
 - **pH Adjustment:** Adjust the pH to 7.0 using NaOH while mixing [1].

- **Mixing & Clarification:** Mix the final solution for a minimum of 30 minutes. If the solution is not clear (turbidity >5 NTU), add small amounts of WFI incrementally until a clear solution is obtained [1].
- **Sterilization:** Sterilize the final feed medium through a 0.2 µm filter into a sterile vessel. Store as per validated conditions.

Protocol 2: Fed-Batch Cultivation of CHO Cells with N-Lactoyl-Leucine

This protocol outlines the execution of a fed-batch process using the Lac-Leu enriched feed [1].

- **Principle:** Sustain high cell viability and recombinant protein production by feeding nutrients in a concentrated, soluble form that cells can efficiently utilize after intracellular cleavage [1].
- **Materials:**
 - CHO cell line expressing the recombinant protein of interest (e.g., mAb)
 - Standard basal medium
 - Prepared **N-Lactoyl-Leucine** feed medium (from Protocol 1)
 - Bioreactor system with controlled parameters (pH, DO, temperature)
- **Procedure:**
 - **Inoculation:** Inoculate CHO cells into the basal medium within the bioreactor at the recommended seeding density.
 - **Process Control:** Maintain standard culture conditions (e.g., 37°C, pH 7.0, dissolved oxygen >30%) [3] [1].
 - **Feeding Strategy:** Initiate feeding 24-72 hours post-inoculation.
 - **Strategy A (Bolus):** Add feed as periodic bolus additions (e.g., daily), typically starting at 5% of the working volume and increasing as cell density grows [3].
 - **Strategy B (Continuous):** Use an exponential feeding profile to match nutrient demand and avoid byproduct accumulation [3] [4].
 - **Process Monitoring:** Sample the culture daily to monitor:
 - **Cell Density & Viability** (via trypan blue exclusion)
 - **Metabolites:** Glucose, lactate, ammonium (via bioanalyzer or HPLC)
 - **Product Titer** (via Protein A HPLC)
 - **Harvest:** Terminate the culture when viability drops below a predefined threshold (e.g., 70-80%). Centrifuge to remove cells and collect the product-containing supernatant.

Protocol 3: Analytical Methods for Monitoring & Characterization

- **Lac-Leu Concentration & Stability:**

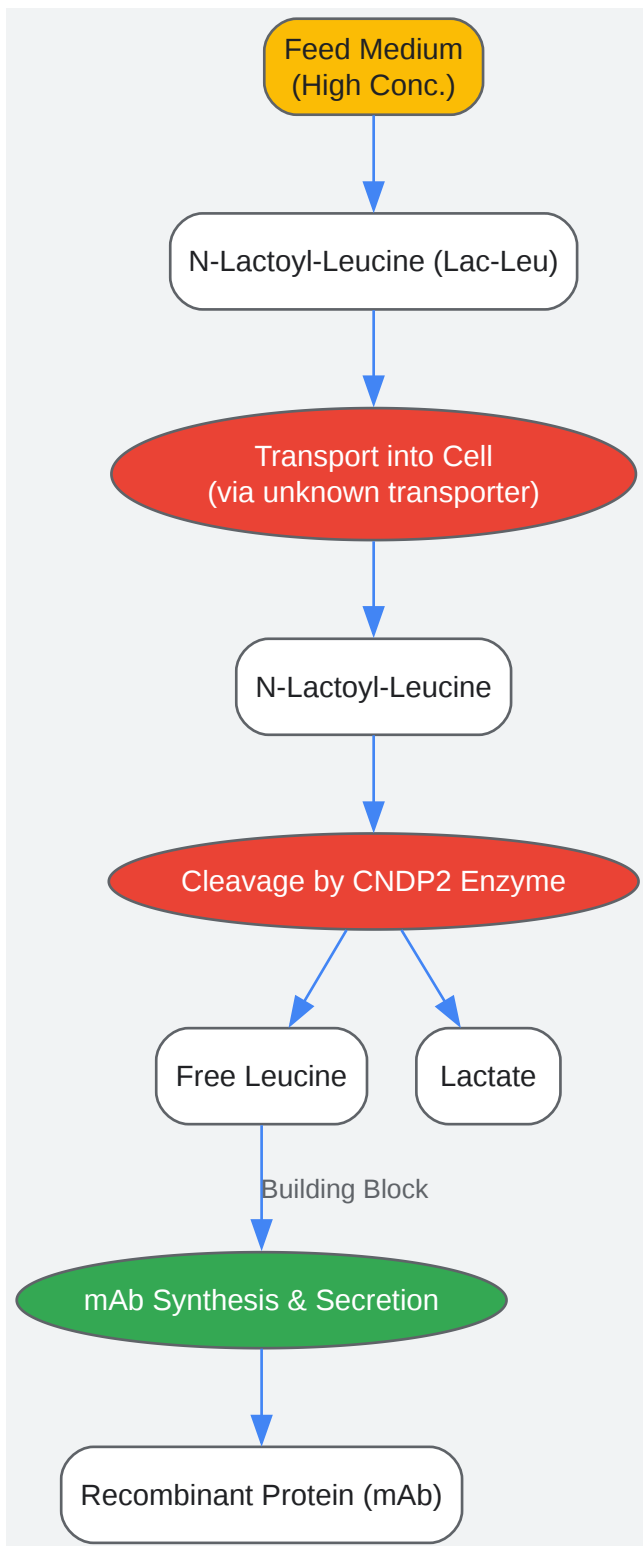
- **Method:** Targeted Liquid Chromatography-Mass Spectrometry (LC-MS) [1].
- **Details:** Use a reverse-phase column (e.g., Xselect HSS T3) with a gradient of ammonium formate/formic acid and methanol. Monitor specific mass transitions for Lac-Leu to quantify its concentration and stability in the feed and culture supernatant [1].

- **Mechanism Verification (Intracellular Cleavage):**

- **Evidence:** LC-MS analysis of cell extracts and supernatants from cultures fed with Lac-Leu will show the presence of Lac-Leu in the extracellular space but a corresponding increase in intracellular leucine, confirming cleavage happens inside the cell [1].
- **Enzyme Identification:** The primary enzyme responsible for the hydrolysis is cytosolic nonspecific dipeptidase 2 (CNDP2) [5] [1].

Mechanism of Action & Metabolic Pathway

N-Lactoyl-Leucine is not directly incorporated into proteins. Instead, it enters the cell and is cleaved by the intracellular enzyme **cytosolic nonspecific dipeptidase 2 (CNDP2)**, releasing bioavailable leucine and lactate [5] [1]. This mechanism provides a readily available pool of the essential amino acid while leveraging the superior solubility of the lactoyl derivative.



[Click to download full resolution via product page](#)

Discussion & Best Practices

- **Advantages:** The primary benefit is enabling **highly concentrated feed media**, simplifying logistics and allowing for more flexible feeding strategies in high-cell-density cultures [1]. This addresses a major bottleneck in the intensification of fed-batch processes [3].
- **Considerations:**
 - Ensure the **cleavage efficiency** of the specific CHO cell line used is sufficient, as this is crucial for bioavailability [1].
 - Monitor **osmolality** of the final feed formulation, as highly concentrated solutions may lead to elevated levels [1].
 - The impact of the co-released **lactate** on cell metabolism should be considered, though it is typically metabolized effectively [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Lactoyl leucine and isoleucine are bioavailable alternatives ... [pmc.ncbi.nlm.nih.gov]
2. cell culture medium - KR20220097972A [patents.google.com]
3. Progress in fed - batch culture for recombinant protein production in... [pmc.ncbi.nlm.nih.gov]
4. The difference between batch, fed - batch , and continuous processes [infors-ht.com]
5. N-Lactoyl Amino Acids: Emerging Biomarkers in Metabolism ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [N-Lactoyl-Leucine in Fed-Batch Bioprocesses: Application Notes & Protocols]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b6901495#fed-batch-processes-n-lactoyl-leucine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com